

2-Chloro-4-(difluoromethyl)pyridine chemical properties

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Compound of Interest

Compound Name:	2-Chloro-4-(difluoromethyl)pyridine
Cat. No.:	B598245

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An In-depth Technical Guide to 2-Chloro-4-(difluoromethyl)pyridine

This technical guide provides a comprehensive overview of the chemical properties, synthesis, reactivity, and safety information for **2-Chloro-4-(difluoromethyl)pyridine**, a key intermediate for researchers, scientists, and professionals in drug development and organic synthesis.

Chemical Identification and Structure

2-Chloro-4-(difluoromethyl)pyridine is a halogenated pyridine derivative. Its unique structure, featuring a chlorine atom at the 2-position and a difluoromethyl group at the 4-position, makes it a valuable building block in the synthesis of more complex molecules, particularly in the pharmaceutical and agrochemical industries.

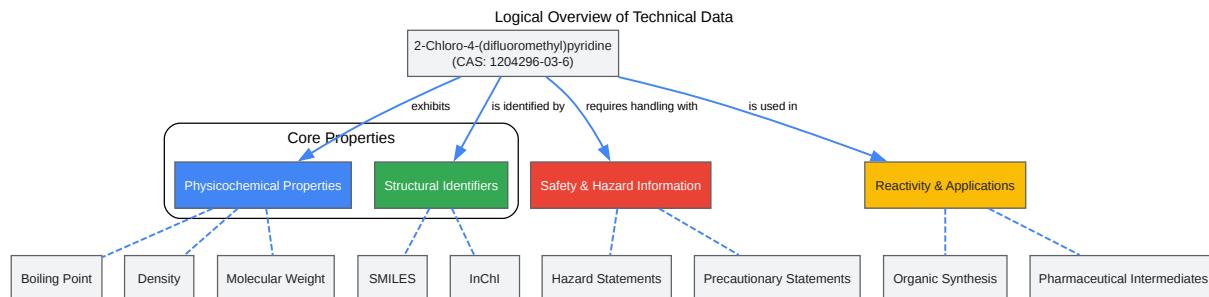
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Figure 1: Logical overview of key technical data for the compound.

Physicochemical Properties

The following table summarizes the key quantitative physicochemical properties of **2-Chloro-4-(difluoromethyl)pyridine**. These parameters are crucial for designing experimental setups, purification procedures, and storage conditions.

Property	Value	Citations
CAS Number	1204296-03-6	[1] [2] [3] [4]
Molecular Formula	C ₆ H ₄ ClF ₂ N	[1] [2] [3] [5]
Molecular Weight	163.55 g/mol	[1] [2] [5]
Boiling Point	202.6 °C at 760 mmHg	[1] [3]
Density	1.334 g/cm ³ (predicted: 1.3 g/cm ³)	[1] [3]
Flash Point	76 °C (predicted: 76.4 °C)	[1] [3]
Purity	≥ 95.0%	[2]
Vapor Pressure	0.4 mmHg at 25°C (predicted)	[3]
Refractive Index	1.475 (predicted)	[3]

Structural and Spectroscopic Identifiers

These identifiers are essential for database searches, structural elucidation, and analytical characterization.

Identifier	String	Citations
IUPAC Name	2-chloro-4-(difluoromethyl)pyridine	[1] [2] [5]
SMILES	C1=CN=C(C=C1C(F)F)Cl	[1] [5] [6]
InChI	InChI=1S/C6H4ClF2N/c7-5-3-4(6(8)9)1-2-10-5/h1-3,6H	[1] [2] [6]
InChI Key	CQNIYQCVDLBGPY-UHFFFAOYSA-N	[1] [2] [6]
MDL Number	MFCD14525492	[1] [2]
PubChem CID	45790949	[1]

Reactivity and Potential Applications

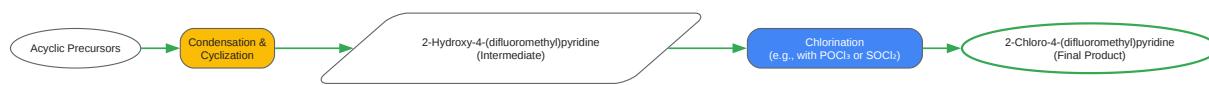
2-Chloro-4-(difluoromethyl)pyridine is a versatile intermediate in organic synthesis. Its reactivity is primarily dictated by the pyridine ring and its substituents.

- Nucleophilic Aromatic Substitution: The chlorine atom at the 2-position is susceptible to displacement by various nucleophiles.^[7] This is a common strategy for introducing a wide range of functional groups onto the pyridine core.
- Cross-Coupling Reactions: The chloro-substituent can participate in various metal-catalyzed cross-coupling reactions (e.g., Suzuki, Buchwald-Hartwig) to form new carbon-carbon or carbon-heteroatom bonds.
- Modification of the Difluoromethyl Group: While the C-F bonds are strong, the difluoromethyl group can influence the electronic properties of the pyridine ring and may be involved in specific synthetic transformations.

Given its structure, this compound is a valuable precursor for synthesizing biologically active molecules. The related compound, 2-Chloro-4-(trifluoromethyl)pyridine, is a known intermediate in the synthesis of Molidustat, an oral HIF-prolyl hydroxylase inhibitor.^[8] This suggests that **2-Chloro-4-(difluoromethyl)pyridine** could serve as a key building block for novel therapeutic agents and agrochemicals.

Experimental Protocols

Detailed, peer-reviewed experimental protocols for the synthesis of **2-Chloro-4-(difluoromethyl)pyridine** are not readily available in the public domain. However, a general synthetic workflow can be inferred from patents describing the synthesis of structurally similar compounds, such as 2-chloro-4-(trifluoromethyl)pyridine.^[9] The process typically involves the formation of a substituted pyridine ring followed by a chlorination step.



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Figure 2: A generalized workflow for the synthesis of the title compound.

A representative chlorination protocol would involve reacting the corresponding hydroxypyridine intermediate with a chlorinating agent like phosphorus oxychloride (POCl_3) or thionyl chloride (SOCl_2), often in a suitable solvent and potentially at elevated temperatures, to yield the final chlorinated product.^[9] Purification is typically achieved through distillation or chromatography.

Safety and Handling

2-Chloro-4-(difluoromethyl)pyridine is considered a hazardous substance and must be handled with appropriate personal protective equipment (PPE) in a well-ventilated area, preferably a chemical fume hood.^{[1][2][10]}

Hazard Class	Code	Description	Citations
GHS Pictogram	GHS07 (Exclamation Mark)		[1] [2]
Signal Word	Warning		[1] [2]
Hazard Statements	H302	Harmful if swallowed.	[1] [2] [10]
H315		Causes skin irritation.	[1] [2] [10]
H319		Causes serious eye irritation.	[1] [2] [10]
H335		May cause respiratory irritation.	[1] [2] [10]
Precautionary Statements	P261	Avoid breathing dust/fume/gas/mist/vapors/spray.	[1] [2]
P280		Wear protective gloves/protective clothing/eye protection/face protection.	[2] [10]
P301+P310		IF SWALLOWED: Immediately call a POISON CENTER/doctor.	[2]
P305+P351+P338		IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	[1] [2] [10]

First Aid Measures:

- If Inhaled: Move the person into fresh air. If not breathing, give artificial respiration. Consult a physician.[10]
- In case of skin contact: Wash off with soap and plenty of water. Consult a physician.[10]
- In case of eye contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.[10]
- If swallowed: Do NOT induce vomiting. Rinse mouth with water. Immediately call a poison center or doctor.[2]

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